

Application Notes and Protocols for Fast Yellow AB in Textile Dyeing Research

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Compound of Interest

Compound Name: Fast Yellow AB

Cat. No.: B3430084

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Disclaimer

Fast Yellow AB (C.I. 13015), also known as E105, is an azo dye with documented toxicity.[1][2] Its use in food and textiles is restricted or banned in many jurisdictions, including Europe and the USA, due to health concerns, including its implication in non-atopic asthma.[1][2] These application notes are for research and informational purposes only. Appropriate safety measures, including the use of personal protective equipment and proper disposal methods, are imperative when handling this chemical.

Introduction

Fast Yellow AB is a synthetic monoazo dye, historically used for coloring textiles, particularly protein fibers like wool and silk.[3] The term "Fast" in its name indicates its good colorfastness, meaning it is resistant to fading from washing or light exposure.[4] As an acid dye, its application relies on an acidic dye bath to facilitate the electrostatic interaction between the anionic dye molecules and the cationic amino groups in protein fibers. Due to its toxicological profile, current research involving **Fast Yellow AB** is often focused on its detection, degradation, and the development of safer alternatives.[5]

Chemical and Physical Properties

Property	Value
CI Name	Acid Yellow 9
CI Number	13015
CAS Number	2706-28-7[6][7][8]
Molecular Formula	C ₁₂ H ₁₁ N ₃ O ₆ S ₂
Molecular Weight	357.36 g/mol
Appearance	Yellow powder
Solubility	Water-soluble

Application in Textile Dyeing (Historical Context)

While detailed contemporary research on the application of **Fast Yellow AB** is limited due to its toxicity, historical application methods for acid dyes on protein fibers provide a framework for its use in a research context. The following protocols are representative of general acid dyeing procedures for wool and silk and should be adapted with caution.

Quantitative Dyeing Parameters (Representative)

The following table outlines representative parameters for dyeing wool and silk with an acid dye like **Fast Yellow AB**. These values are based on general knowledge of textile dyeing and should be optimized for specific research purposes.

Parameter	Wool	Silk
Dye Concentration (% owf)	0.5 - 3.0	0.5 - 2.5
Liquor Ratio	1:20 - 1:40	1:30 - 1:50
pH	4.5 - 5.5	5.0 - 6.0
Dyeing Temperature	85 - 100°C	80 - 90°C
Dyeing Time	45 - 75 minutes	45 - 60 minutes
Auxiliaries	Acetic Acid (for pH control), Sodium Sulfate (leveling agent)	Acetic Acid (for pH control), Sodium Sulfate (leveling agent)

% owf: on the weight of fiber

Experimental Protocol for Dyeing Wool

This protocol describes a laboratory-scale exhaustion dyeing method for wool fibers.

Materials:

- Wool yarn or fabric
- **Fast Yellow AB**
- Acetic acid (glacial)
- Sodium sulfate (anhydrous)
- Distilled water
- Beakers
- Heating mantle with magnetic stirrer
- Thermometer
- pH meter

Procedure:

- Scouring: Wash the wool material in a solution of non-ionic detergent at 40-50°C for 30 minutes to remove any impurities. Rinse thoroughly with warm and then cold water.
- Dye Bath Preparation:
 - Calculate the required amount of **Fast Yellow AB** based on the desired depth of shade (% owf).
 - Prepare a stock solution of the dye by dissolving the powder in a small amount of hot distilled water.
 - Fill a beaker with the required volume of distilled water (to achieve the desired liquor ratio).
 - Add the dye stock solution to the beaker.
 - Add sodium sulfate (e.g., 5-10% owf) to act as a leveling agent.
 - Adjust the pH of the dye bath to 4.5 - 5.5 using a dilute solution of acetic acid.
- Dyeing:
 - Introduce the pre-wetted wool into the dye bath at room temperature.
 - Gradually raise the temperature of the dye bath to 90-100°C over 30 minutes, with constant stirring.
 - Maintain this temperature for 45-60 minutes, continuing to stir.
- Rinsing and Drying:
 - Allow the dye bath to cool down to about 60°C before removing the wool.
 - Rinse the dyed wool thoroughly with warm water and then cold water until the rinse water is clear.
 - Squeeze out excess water and allow the wool to air dry at room temperature.

Experimental Protocol for Dyeing Silk

This protocol outlines a laboratory-scale method for dyeing silk fabric.

Materials:

- Silk fabric
- **Fast Yellow AB**
- Acetic acid (glacial)
- Sodium sulfate (anhydrous)
- Distilled water
- Beakers
- Water bath with temperature control
- Glass stirring rod

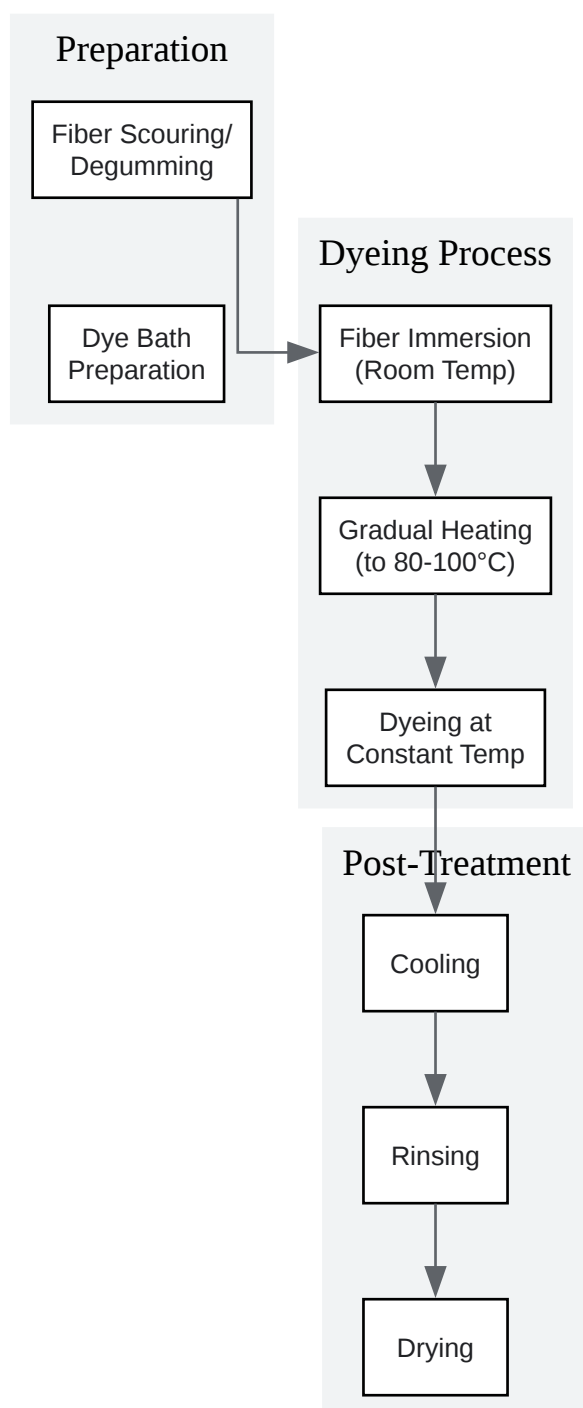
Procedure:

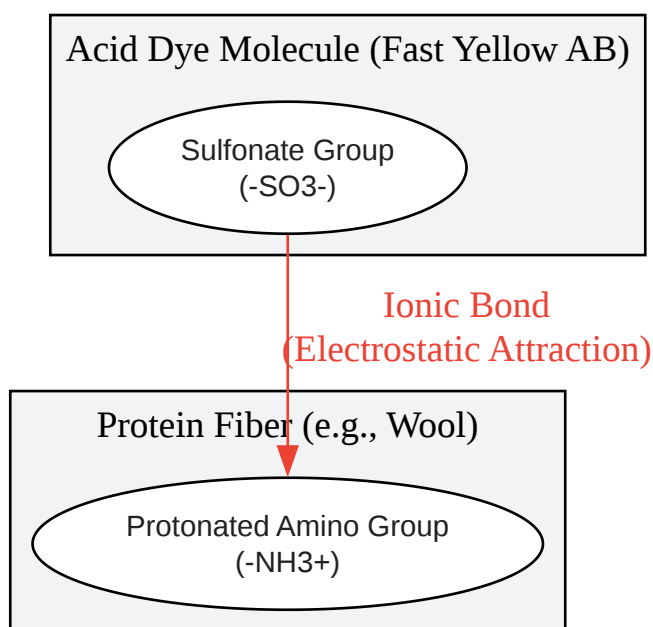
- Degumming: To remove sericin, treat the silk in a mild soap solution at 90-95°C for 1-2 hours. Rinse thoroughly.
- Dye Bath Preparation:
 - Prepare the dye bath as described in the wool dyeing protocol (Section 3.2.2).
 - Adjust the pH to 5.0 - 6.0 with dilute acetic acid.
- Dyeing:
 - Immerse the pre-wetted silk in the dye bath at room temperature.
 - Slowly raise the temperature to 85-90°C over 30 minutes.

- Maintain this temperature for 45-60 minutes with gentle stirring to ensure even dyeing.
- Rinsing and Drying:
 - Let the dye bath cool gradually.
 - Rinse the dyed silk with lukewarm and then cold water until the water runs clear.
 - Gently squeeze out excess water and air dry away from direct sunlight.

Visualizations

Experimental Workflow for Acid Dyeing of Protein Fibers





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